

analytical methods for 1-(5-Chloropyridin-2-yl)ethanone quantification

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Compound of Interest

Compound Name: 1-(5-Chloropyridin-2-yl)ethanone

CAS No.: 94952-46-2

Cat. No.: B1589478

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An Application Note and Protocol for the Quantification of 1-(5-Chloropyridin-2-yl)ethanone

Introduction: The Critical Role of a Key Pharmaceutical Intermediate

1-(5-Chloropyridin-2-yl)ethanone is a pivotal chemical intermediate, most notably in the synthesis of non-benzodiazepine hypnotic agents such as Zopiclone and its active S-enantiomer, Eszopiclone.[1][2][3][4][5] The purity and concentration of this starting material directly influence the quality, safety, and efficacy of the final Active Pharmaceutical Ingredient (API). Therefore, robust and reliable analytical methods for its quantification are indispensable for process control during manufacturing, quality assurance of raw materials, and stability testing.

This guide provides detailed protocols for the quantification of 1-(5-Chloropyridin-2-yl)ethanone using two primary chromatographic techniques: High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC). The methodologies are designed for researchers, quality control analysts, and drug development professionals, emphasizing the scientific rationale behind procedural choices to ensure method integrity and reproducibility.

Physicochemical Properties of 1-(5-Chloropyridin-2-yl)ethanone

A thorough understanding of the analyte's properties is fundamental to developing effective analytical methods. These properties dictate the choice of solvents, chromatographic conditions, and detection techniques.

Property	Value	Source
CAS Number	94952-46-2	[6]
Molecular Formula	C ₇ H ₆ ClNO	[6][7]
Molecular Weight	155.58 g/mol	[6][7]
Physical State	Solid	[7]
Purity (Typical)	≥97%	[6]
Topological Polar Surface Area (TPSA)	29.96 Å ²	[6]
logP (Octanol/Water Partition Coeff.)	1.9376	[6]

Primary Analytical Method: Reverse-Phase HPLC with UV Detection

Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is the premier method for the analysis of moderately polar, non-volatile organic compounds like **1-(5-Chloropyridin-2-yl)ethanone**. The method's suitability stems from the analyte's molecular structure.

Causality Behind Method Selection:

- **Separation Principle:** The compound possesses both polar (carbonyl group, nitrogen atom) and non-polar (chlorinated pyridine ring) characteristics, making it ideal for separation on a non-polar C18 stationary phase.[8][9] By using a polar mobile phase, the analyte partitions between the two phases, allowing for effective separation from potential impurities.

- **Detection Principle:** The presence of the pyridine ring and the carbonyl group creates a chromophore that strongly absorbs ultraviolet (UV) light. This allows for sensitive and specific detection using a standard UV-Vis detector, a workhorse in pharmaceutical analysis.[8]

Experimental Protocol: HPLC Quantification

This protocol provides a validated starting point for the routine analysis of **1-(5-Chloropyridin-2-yl)ethanone**.

1. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector is appropriate for this analysis.[8]

Parameter	Recommended Value	Rationale
HPLC System	Agilent 1260 Infinity II or equivalent	Standard, reliable instrumentation for pharmaceutical analysis.
Column	C18, 4.6 x 150 mm, 5 µm particle size	The C18 stationary phase provides excellent retention and separation for aromatic ketones.[8]
Mobile Phase	Acetonitrile:Water (60:40, v/v)	A common mobile phase for RP-HPLC offering good separation efficiency. The ratio can be adjusted to optimize retention time.[8][9]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, ensuring optimal efficiency and reasonable run times.
Column Temperature	30 °C	Maintaining a constant temperature ensures reproducible retention times and peak shapes.
Injection Volume	10 µL	A typical injection volume that balances sensitivity with the risk of column overloading.
Detection Wavelength	245 nm	Chosen to be near the UV absorbance maximum for the chloropyridinyl ketone chromophore, maximizing sensitivity.
Run Time	10 minutes	Sufficient to allow for the elution of the analyte and any closely related impurities.

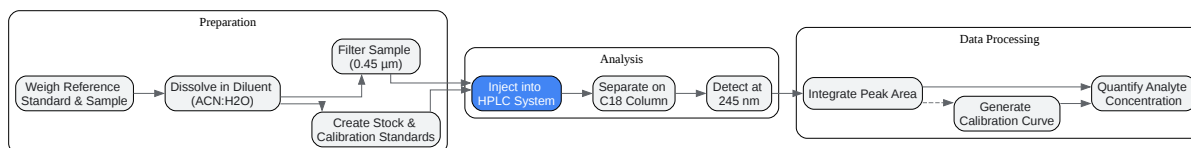
2. Reagent and Standard Preparation

- Reagents: Use HPLC grade acetonitrile and ultrapure water to minimize baseline noise.
- Diluent: Prepare the diluent by mixing Acetonitrile and Water in a 60:40 (v/v) ratio. This ensures that the sample solvent is compatible with the mobile phase.
- Standard Stock Solution (1000 µg/mL):
 - Accurately weigh approximately 10 mg of **1-(5-Chloropyridin-2-yl)ethanone** reference standard (purity >98%).
 - Transfer the standard to a 10 mL volumetric flask.
 - Add approximately 7 mL of diluent and sonicate for 5 minutes to ensure complete dissolution.
 - Allow the solution to return to room temperature and dilute to the mark with the diluent. Mix thoroughly.
- Calibration Standards (e.g., 1-100 µg/mL):
 - Prepare a series of calibration standards by performing serial dilutions of the Standard Stock Solution with the diluent.
 - A suggested concentration range is 1, 5, 10, 25, 50, and 100 µg/mL to establish a linear calibration curve.[8]

3. Sample Preparation

- Accurately weigh a sample containing **1-(5-Chloropyridin-2-yl)ethanone** and transfer it to a volumetric flask.
- Dissolve and dilute the sample with the diluent to achieve a final concentration within the established linear range of the calibration curve.
- Filter the solution through a 0.45 µm syringe filter before injection to remove particulates and protect the HPLC column.

HPLC Analysis Workflow



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Caption: Workflow for the HPLC quantification of **1-(5-Chloropyridin-2-yl)ethanone**.

Method Validation: A Self-Validating System

To ensure the trustworthiness of the results, the analytical method must be validated according to International Council for Harmonisation (ICH) guidelines. This process confirms that the method is suitable for its intended purpose.

Validation Parameter	Acceptance Criteria	Purpose
Specificity	The analyte peak is free from interference from blanks, impurities, or degradation products.	To ensure the signal measured is only from the analyte of interest.
Linearity	Correlation coefficient (R^2) $\geq$ 0.999 over the specified range.	To demonstrate a direct proportional relationship between concentration and detector response.
Accuracy	Mean recovery between 98.0% and 102.0% for spiked samples.	To measure the closeness of the experimental value to the true value.
Precision (RSD)	Repeatability (Intra-day): RSD $\leq$ 2.0% Intermediate (Inter-day): RSD $\leq$ 2.0%	To assess the degree of scatter between a series of measurements.
LOQ/LOD	LOQ: Signal-to-Noise $\geq$ 10 LOD: Signal-to-Noise $\geq$ 3	To determine the lowest concentration that can be reliably quantified and detected.

Alternative Method: Gas Chromatography (GC-FID/MS)

Gas Chromatography is a powerful alternative, particularly for assessing volatile impurities or when a different separation mechanism is desired.

Causality Behind Method Selection:

- **Applicability:** **1-(5-Chloropyridin-2-yl)ethanone** is expected to be sufficiently volatile and thermally stable for GC analysis.
- **Detector Choice:** A Flame Ionization Detector (FID) offers robust, universal detection for organic compounds. For enhanced specificity and identification of unknown impurities, a

Mass Spectrometer (MS) is the detector of choice.[10][11][12] GC-MS provides structural information, which is invaluable for impurity profiling.

Experimental Protocol: GC Quantification

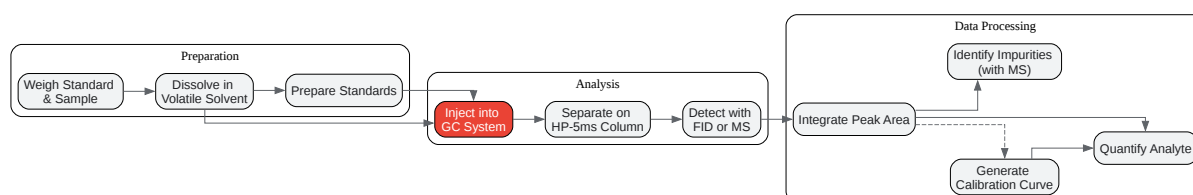
1. Instrumentation and Chromatographic Conditions

Parameter	Recommended Value	Rationale
GC System	Agilent 8890 GC or equivalent with FID or MS detector	Standard, high-performance instrumentation.
Column	HP-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film	A robust, general-purpose column providing good separation for a wide range of semi-volatile compounds.[10]
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas providing good chromatographic efficiency.
Injector Temp.	250 °C	Ensures rapid and complete vaporization of the sample without thermal degradation.
Injection Mode	Split (e.g., 20:1 ratio)	Prevents column overloading and ensures sharp peaks.
Oven Program	Initial: 100 °C (hold 1 min), Ramp: 15 °C/min to 280 °C (hold 5 min)	A temperature gradient allows for the separation of compounds with different boiling points.
Detector Temp.	FID: 280 °C MS Transfer Line: 280 °C	Prevents condensation of the analyte post-separation.
MS Conditions	Scan Range: 40-300 amu; Ionization: Electron Ionization (EI) at 70 eV	Captures the molecular ion and key fragment ions for identification.

2. Reagent and Sample Preparation

- Use a volatile, high-purity solvent such as Dichloromethane or Ethyl Acetate.
- Prepare a stock solution and calibration standards in the chosen solvent.
- Dissolve the sample in the same solvent to a concentration within the calibration range.

GC Analysis Workflow



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Caption: Workflow for the GC-FID/MS analysis of **1-(5-Chloropyridin-2-yl)ethanone**.

Conclusion

This document provides comprehensive, detailed, and scientifically-grounded protocols for the quantification of **1-(5-Chloropyridin-2-yl)ethanone**. The primary RP-HPLC method offers robust and reliable quantification suitable for routine quality control. The alternative GC-MS method serves as an excellent complementary technique, especially for the identification and quantification of volatile impurities. Proper implementation and validation of these methods will ensure the quality and consistency of this critical pharmaceutical intermediate, ultimately contributing to the safety and efficacy of the final drug products.

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